

# Formyl Chloride: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Formyl chloride*

Cat. No.: *B3050398*

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CAS Number: 2565-30-2 IUPAC Name: Methanoyl chloride

## Abstract

**Formyl chloride** ( $\text{HCOCl}$ ), the simplest acyl chloride, is a highly reactive and unstable chemical intermediate of significant interest in organic synthesis. Its primary utility lies in its potent formylating capability, enabling the introduction of a formyl group ( $-\text{CHO}$ ) into various organic substrates. This technical guide provides an in-depth overview of **formyl chloride**, tailored for researchers, scientists, and professionals in drug development. The document covers its chemical identity, physicochemical properties, synthesis, key reactions with a focus on the Gattermann-Koch reaction, its role in pharmaceutical manufacturing, and essential safety and handling protocols.

## Chemical Identity and Physicochemical Properties

**Formyl chloride** is a colorless, pungent gas at room temperature. Due to its inherent instability, it is typically generated in situ for immediate consumption in chemical reactions.<sup>[1]</sup> It readily decomposes into carbon monoxide ( $\text{CO}$ ) and hydrogen chloride ( $\text{HCl}$ ).<sup>[2]</sup>

Table 1: Physicochemical Properties of **Formyl Chloride**

Property	Value	Reference(s)
CAS Number	2565-30-2	[3][4]
IUPAC Name	Methanoyl chloride	N/A
Molecular Formula	CHClO	[3][4]
Molecular Weight	64.47 g/mol	[5]
Boiling Point	46.4 °C at 760 mmHg	[6][7]
Density	1.199 g/cm <sup>3</sup>	[6][7]
Vapor Pressure	350 mmHg at 25 °C	[6][7]
InChI Key	GFAUNYMRSKVDJL-UHFFFAOYSA-N	[8]
Canonical SMILES	C(=O)Cl	[5]

## Synthesis of Formyl Chloride

The high reactivity and instability of **formyl chloride** necessitate its preparation immediately prior to use. The most common laboratory-scale synthesis involves the reaction of formic acid with a chlorinating agent, such as thionyl chloride (SOCl<sub>2</sub>).

## Experimental Protocol: Synthesis from Formic Acid and Thionyl Chloride

This protocol outlines a general procedure for the generation of **formyl chloride** for immediate use in a subsequent reaction.

Materials:

- Anhydrous formic acid
- Thionyl chloride (SOCl<sub>2</sub>)
- Anhydrous reaction solvent (e.g., dichloromethane, diethyl ether)

- Dry glassware under an inert atmosphere (e.g., nitrogen or argon)

#### Procedure:

- Assemble a flame-dried, two-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a reflux condenser connected to a gas outlet (bubbler or trap). Maintain a positive pressure of an inert gas.
- In the flask, dissolve anhydrous formic acid in the chosen anhydrous solvent.
- Cool the solution in an ice bath (0 °C).
- Slowly add thionyl chloride dropwise from the dropping funnel to the stirred formic acid solution. The molar ratio of thionyl chloride to formic acid is typically 1.1:1 to ensure complete conversion.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then gently reflux for 1-2 hours, or until the evolution of sulfur dioxide (SO<sub>2</sub>) and hydrogen chloride (HCl) gases ceases.<sup>[9][10]</sup>
- The resulting solution containing **formyl chloride** is then used directly for the subsequent reaction step.

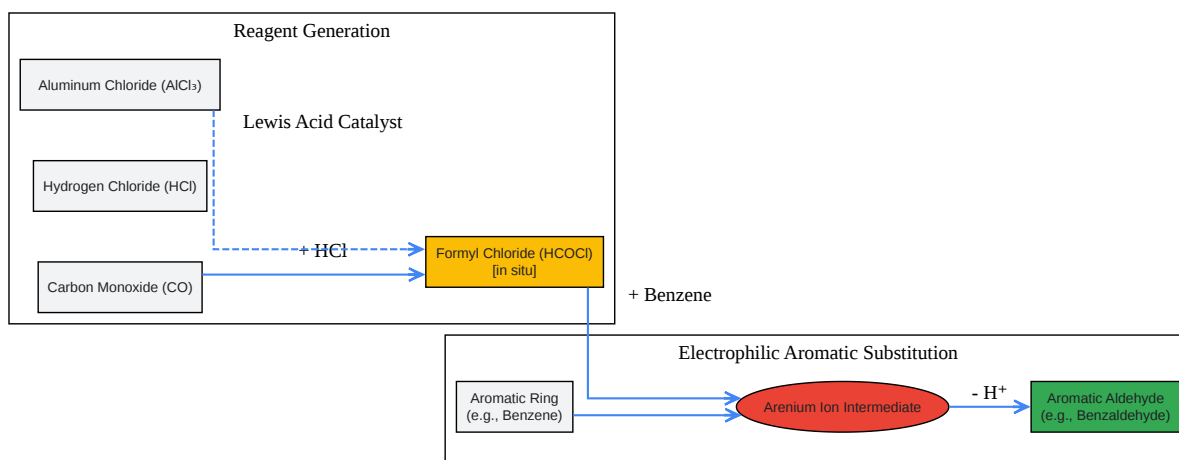
Note: This reaction should be performed in a well-ventilated fume hood due to the evolution of toxic gases (SO<sub>2</sub> and HCl).

## Key Reactions and Applications

The primary application of **formyl chloride** is as a formylating agent. Its high electrophilicity makes it reactive towards a wide range of nucleophiles.

## The Gattermann-Koch Reaction

A cornerstone of aromatic chemistry, the Gattermann-Koch reaction utilizes **formyl chloride** (generated in situ from carbon monoxide and hydrogen chloride) to introduce a formyl group onto aromatic rings, yielding aromatic aldehydes. This reaction is typically catalyzed by a Lewis acid, such as aluminum chloride (AlCl<sub>3</sub>), often with a co-catalyst like cuprous chloride (CuCl).<sup>[1]</sup>



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**Figure 1:** Gattermann-Koch Reaction Workflow.

## Reactions with Other Nucleophiles

**Formyl chloride** reacts readily with various nucleophiles, including alcohols to form formates and amines to form formamides. These reactions are typically rapid and exothermic.

## Role in Drug Development and Pharmaceutical Synthesis

Acyl chlorides, including **formyl chloride**, are important intermediates in the pharmaceutical industry.<sup>[11]</sup> The formyl group is a key functional group in many biologically active molecules. While the direct use of isolated **formyl chloride** in large-scale pharmaceutical manufacturing is limited due to its instability, the principles of its reactivity are widely applied. Formylation reactions are crucial for the synthesis of various pharmaceutical intermediates and active

pharmaceutical ingredients (APIs). Aromatic aldehydes, the products of the Gattermann-Koch reaction, are precursors to a wide range of pharmaceuticals, including certain antibiotics and cardiovascular drugs.

## Spectroscopic Data

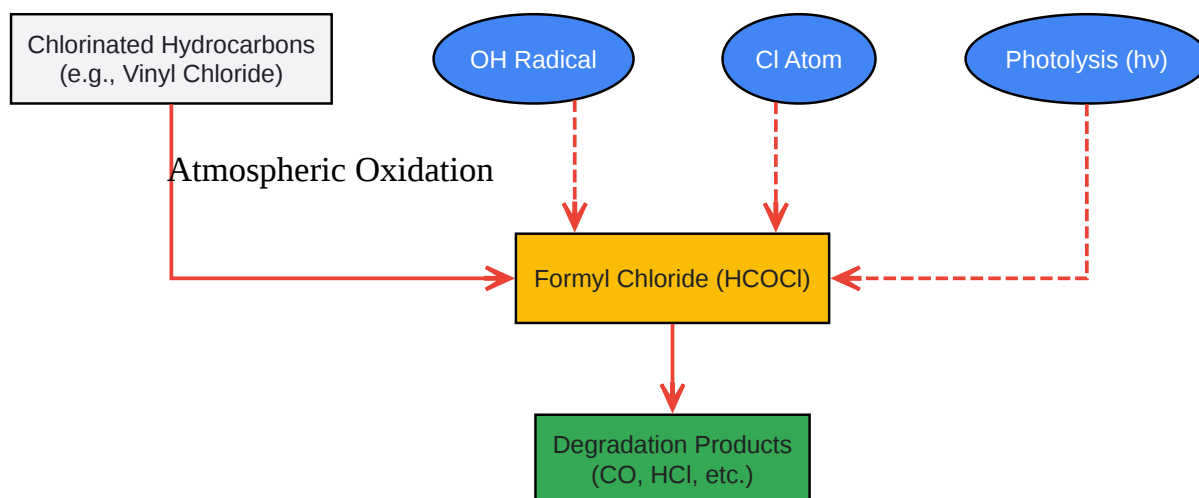
The characterization of the transient **formyl chloride** molecule has been achieved through various spectroscopic methods.

Table 2: Spectroscopic Data for **Formyl Chloride**

Technique	Key Observables	Reference(s)
$^1\text{H}$ NMR	A single peak for the formyl proton.	
IR Spectroscopy	Strong C=O stretching vibration.	<a href="#">[8]</a> <a href="#">[12]</a>
Mass Spectrometry	Molecular ion peak corresponding to its molecular weight.	<a href="#">[13]</a>

## Atmospheric Chemistry

**Formyl chloride** is recognized as a product in the atmospheric degradation of several chlorinated hydrocarbons, such as vinyl chloride.[\[14\]](#)[\[15\]](#) Its atmospheric fate is primarily determined by photolysis and reaction with hydroxyl (OH) radicals and chlorine (Cl) atoms.[\[16\]](#) The atmospheric lifetime of **formyl chloride** is estimated to be between 18 and 21 days.[\[16\]](#)



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**Figure 2:** Atmospheric Degradation Pathway of **Formyl Chloride**.

## Safety and Handling

**Formyl chloride** is a hazardous substance that requires strict safety precautions.

- General Handling: All manipulations should be carried out in a well-ventilated chemical fume hood.[17][18]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, a face shield, chemical-resistant gloves, and a lab coat.[19][20]
- Inhalation: Avoid inhaling the gas. In case of exposure, move to fresh air immediately and seek medical attention.[17]
- Skin and Eye Contact: **Formyl chloride** is corrosive. In case of contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.[17]
- Accidental Release: In case of a leak, evacuate the area and ensure adequate ventilation before cleanup. Use appropriate personal protective equipment during cleanup.[18]

## Conclusion

**Formyl chloride**, despite its instability, remains a valuable reagent in organic synthesis, particularly for the formylation of aromatic compounds. Its in situ generation and immediate use are standard practices that mitigate the risks associated with its handling. A thorough understanding of its properties, synthesis, and reactivity is crucial for its safe and effective application in research and development, including the synthesis of pharmaceutical intermediates. Researchers and drug development professionals can leverage the unique reactivity of this small molecule to construct complex molecular architectures.

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